

Proper Disposal Procedures for Trimethyl Methanetricarboxylate

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Compound of Interest

Compound Name: *Trimethyl methanetricarboxylate*

Cat. No.: *B073979*

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The following guide provides essential safety and logistical information for the proper handling and disposal of **trimethyl methanetricarboxylate**. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance. This information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of key quantitative data for **trimethyl methanetricarboxylate** is provided below. Understanding these properties is the first step in safe handling and disposal planning.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 1186-73-8 | [1] |
| Molecular Formula | C ₇ H ₁₀ O ₆ | [1] [2] |
| Molecular Weight | 190.15 g/mol | [2] |
| Appearance | Colorless liquid | [1] |
| Melting Point | 46.5°C | [1] |
| Boiling Point | ~242.7°C | [1] [2] |
| Flash Point | ~91.4°C | [1] [2] |
| Density | ~1.2 - 1.33 g/cm ³ | [1] [2] |
| Storage Condition | 2-8°C | [1] |

Standard Disposal Protocol

The primary method for disposing of **trimethyl methanetricarboxylate** is through a licensed professional waste disposal service.[\[3\]](#) Never dispose of this chemical down the sink or in regular trash.[\[4\]](#)[\[5\]](#)

Step 1: Personal Protective Equipment (PPE) and Safety

Before handling the chemical for disposal, ensure you are wearing appropriate PPE.[\[6\]](#) Always handle chemicals in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[4\]](#)

- Eye Protection: Chemical safety goggles or glasses are mandatory.[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear protective, chemical-resistant gloves. Inspect gloves for integrity before use.[\[3\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn.[\[7\]](#) Ensure clothing covers your body, and wear closed-toe shoes.[\[6\]](#)

Step 2: Waste Collection and Segregation

Proper collection and segregation are crucial to prevent accidental reactions.

- **Assess the Waste:** Determine if you are disposing of unused product, contaminated materials (e.g., absorbent pads from a spill), or empty containers.
- **Use a Designated Waste Container:**
 - Place waste **trimethyl methanetricarboxylate** and contaminated materials into a dedicated, properly labeled hazardous waste container.
 - Ensure the container is made of a compatible material, is in good condition, and has a secure, tight-fitting lid.
 - Keep the waste container closed except when adding waste.[\[5\]](#)
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**Trimethyl Methanetricarboxylate**," and any known hazard information.
- **Avoid Mixing:** Do not mix **trimethyl methanetricarboxylate** with incompatible wastes.[\[5\]](#)
Consult the Safety Data Sheet (SDS) for specific incompatibility information.

Step 3: Managing Empty Containers

Empty containers must be decontaminated before being discarded.

- **Initial Rinse:** Thoroughly empty the container. The first rinse must be collected and disposed of as hazardous waste.[\[5\]](#) Triple rinse the container with a suitable solvent (e.g., acetone or ethanol).
- **Collect Rinseate:** Collect all rinseate in your designated hazardous waste container.
- **Final Disposal:** Once triple-rinsed and air-dried, the container labels must be fully removed or defaced before the container is discarded according to your institution's policies for clean glassware or plastic.[\[5\]](#)

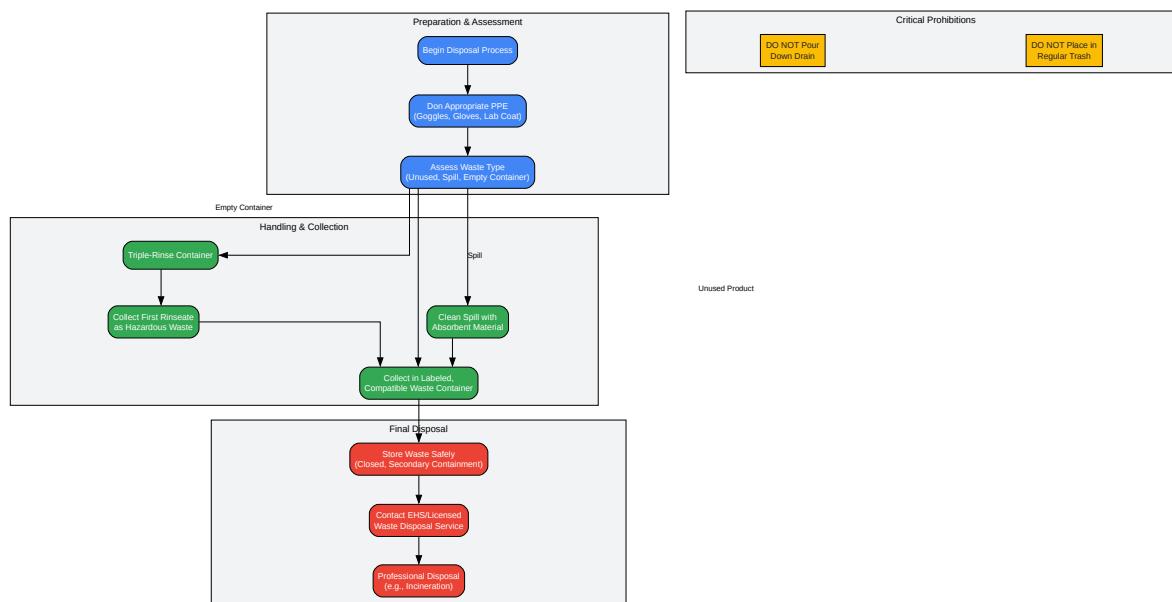
Step 4: Arranging for Professional Disposal

Surplus, expired, or waste **trimethyl methanetricarboxylate** must be handled by professionals.

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) office or designated waste management provider to schedule a pickup.
- Provide Information: Be prepared to provide the chemical name, quantity, and container type.
- Incineration: The likely disposal method is chemical incineration in a facility equipped with an afterburner and scrubber system.^[7] Your EHS provider will manage this process.

Disposal Workflow Visualization

The following diagram outlines the logical steps and decision points for the proper disposal of **trimethyl methanetricarboxylate**.



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Caption: Logical workflow for the safe disposal of **trimethyl methanetricarboxylate**.

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